

Commercial Sourcing and Synthetic Overview of Diethyl 2,5-Dibromoterephthalate

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Compound of Interest

Compound Name: Diethyl 2,5-Dibromoterephthalate

Cat. No.: B098124

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For researchers and professionals in drug development and materials science, securing a reliable supply of key chemical intermediates is a critical first step in the research and development pipeline. **Diethyl 2,5-dibromoterephthalate**, a versatile building block, is available from a range of commercial suppliers. This guide provides an in-depth overview of its commercial availability and a representative synthetic protocol.

Commercial Suppliers

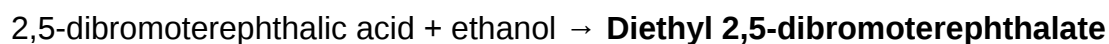
A variety of chemical suppliers offer **Diethyl 2,5-dibromoterephthalate**, catering to different research and development needs in terms of quantity and purity. The following table summarizes the offerings from several key suppliers.

| Supplier | Product Name/CAS Number | Purity | Available Quantities |
|-------------------|---|--------------------|--------------------------------|
| CymitQuimica | Diethyl 2,5-dibromoterephthalate (CAS: 18013-97-3) | 95% | 5g, 10g, 25g, 100g, 250g, 500g |
| LookChem | 2,5-Dibromoterephthalic acid diethyl ester (CAS: 18013-97-3) | >98.0%(GC) | 2.5g, 5g, 25g, 100g |
| TCI America | Diethyl 2,5-Dibromoterephthalate (CAS: 18013-97-3) | >98.0%(GC) | 5g, 25g |
| Fisher Scientific | Diethyl 2,5-Dibromoterephthalate 98.0+% | 98.0+% | 5g |
| Oakwood Chemical | Diethyl 2,5-dibromoterephthalate (CAS: 18013-97-3) | 98% | 1g, 5g |
| AMI Scientific | Diethyl 2,5-Dibromoterephthalate | Analytical reagent | 25g |
| P&S Chemicals | Diethyl 2,5-dibromoterephthalate (CAS: 18013-97-3) | Not specified | Inquiry required |
| ChemWhat | 2,5-Dibromoterephthalic acid diethyl ester (CAS: 18013-97-3) | Not specified | Inquiry required |

Experimental Protocol: Synthesis of Diethyl 2,5-Dibromoterephthalate

A common method for the preparation of **Diethyl 2,5-dibromoterephthalate** involves the esterification of 2,5-dibromoterephthalic acid. The following is a representative experimental protocol.

Reaction:



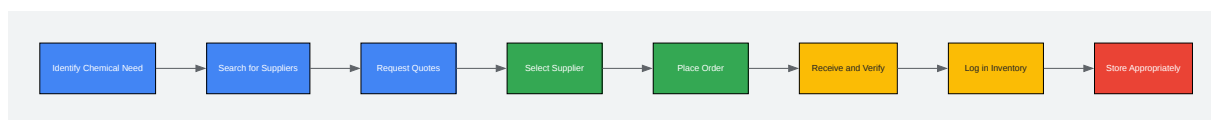
Procedure:

- To a solution of 2,5-dibromoterephthalic acid in tetrahydrofuran, add thionyl chloride.
- Reflux the mixture for 4 hours.
- After reflux, evaporate the excess thionyl chloride and tetrahydrofuran.
- Add ethanol to the residue and reflux for an additional 10 hours to yield **Diethyl 2,5-dibromoterephthalate**.^[1]

Note: This is a generalized protocol and may require optimization for specific laboratory conditions and desired yield and purity.

Chemical Procurement Workflow

The process of acquiring a chemical for research purposes involves several key steps, from initial identification to final delivery and inventory management. The following diagram illustrates a typical workflow for chemical procurement.



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A generalized workflow for the procurement of research chemicals.

Disclaimer: **Diethyl 2,5-dibromoterephthalate** is intended for laboratory research use only and should not be used for any other purposes.^[1] Please refer to the Material Safety Data Sheet (MSDS) from the supplier for detailed safety and handling information.

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References

- 1. lookchem.com [lookchem.com]
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